

# 4-Chloro-3-fluorobenzotrifluoride molecular structure and weight

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## Compound of Interest

Compound Name: 4-Chloro-3-fluorobenzotrifluoride

Cat. No.: B1586537

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An In-Depth Technical Guide to **4-Chloro-3-fluorobenzotrifluoride**

## Authored by a Senior Application Scientist

### Abstract

This technical guide provides a comprehensive overview of **4-Chloro-3-fluorobenzotrifluoride** (CAS No. 32137-20-5), a critical organofluorine intermediate in the pharmaceutical and agrochemical industries. The document details its molecular structure, physicochemical properties, a representative synthesis protocol, key applications, and essential safety protocols. The unique substitution pattern of a trifluoromethyl group, a chlorine atom, and a fluorine atom on the benzene ring imparts specific reactivity and properties, making it a valuable building block for complex molecular architectures. This guide is intended for researchers, chemists, and professionals in drug discovery and chemical manufacturing who utilize advanced chemical intermediates.

## Introduction and Strategic Importance

**4-Chloro-3-fluorobenzotrifluoride**, also known by its IUPAC name 1-Chloro-2-fluoro-4-(trifluoromethyl)benzene, is a highly specialized halogenated aromatic compound.<sup>[1][2]</sup> Its strategic importance lies in its function as a versatile chemical intermediate.<sup>[3]</sup> The presence of three distinct functional groups—chloro, fluoro, and trifluoromethyl—on the benzene nucleus offers multiple reaction sites for synthetic chemists.

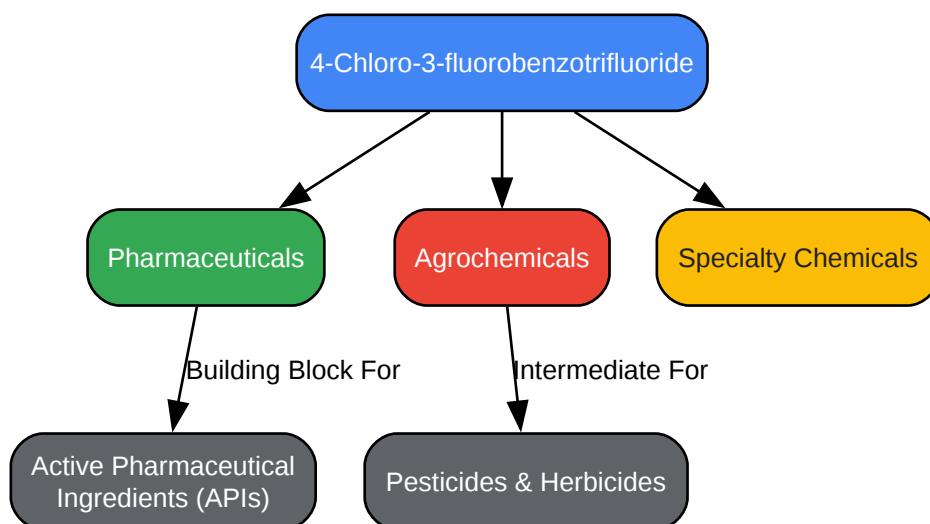
The trifluoromethyl (-CF<sub>3</sub>) group is particularly significant in drug development. Its high electronegativity and lipophilicity can substantially enhance a drug molecule's metabolic stability, binding affinity, and bioavailability.[1] Consequently, **4-Chloro-3-fluorobenzotrifluoride** is a sought-after precursor for the synthesis of novel Active Pharmaceutical Ingredients (APIs) and advanced agrochemicals like pesticides and herbicides. [1][3] This guide serves to consolidate the core technical information required for its effective and safe utilization in a research and development setting.

## Molecular Structure and Physicochemical Properties

The precise arrangement of substituents on the aromatic ring dictates the chemical reactivity and physical characteristics of **4-Chloro-3-fluorobenzotrifluoride**.

### Molecular Structure

The structure consists of a benzene ring substituted at positions 1, 2, and 4.



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